

Comparative analysis of gene expression changes induced by different corticosteroids

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Compound of Interest

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A Comparative Guide to Gene Expression Changes Induced by Different Corticosteroids

For Researchers, Scientists, and Drug Development Professionals

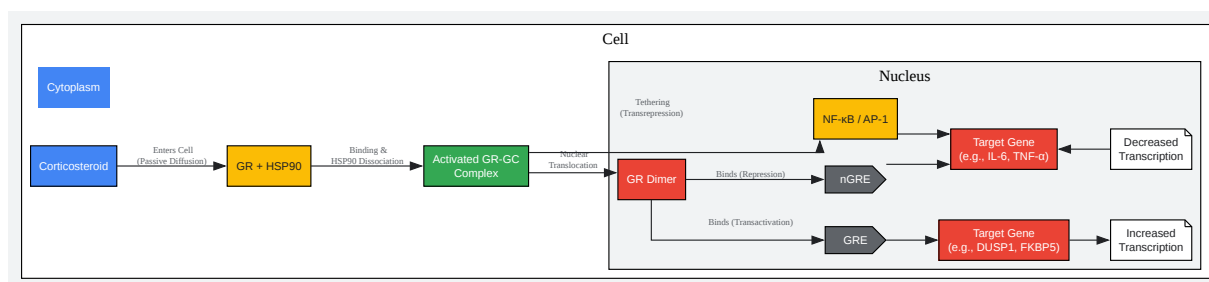
This guide provides a comparative analysis of the gene expression changes induced by commonly used corticosteroids, including dexamethasone, prednisolone, and hydrocortisone. The information is compiled from multiple studies to offer a comprehensive overview for research and drug development purposes.

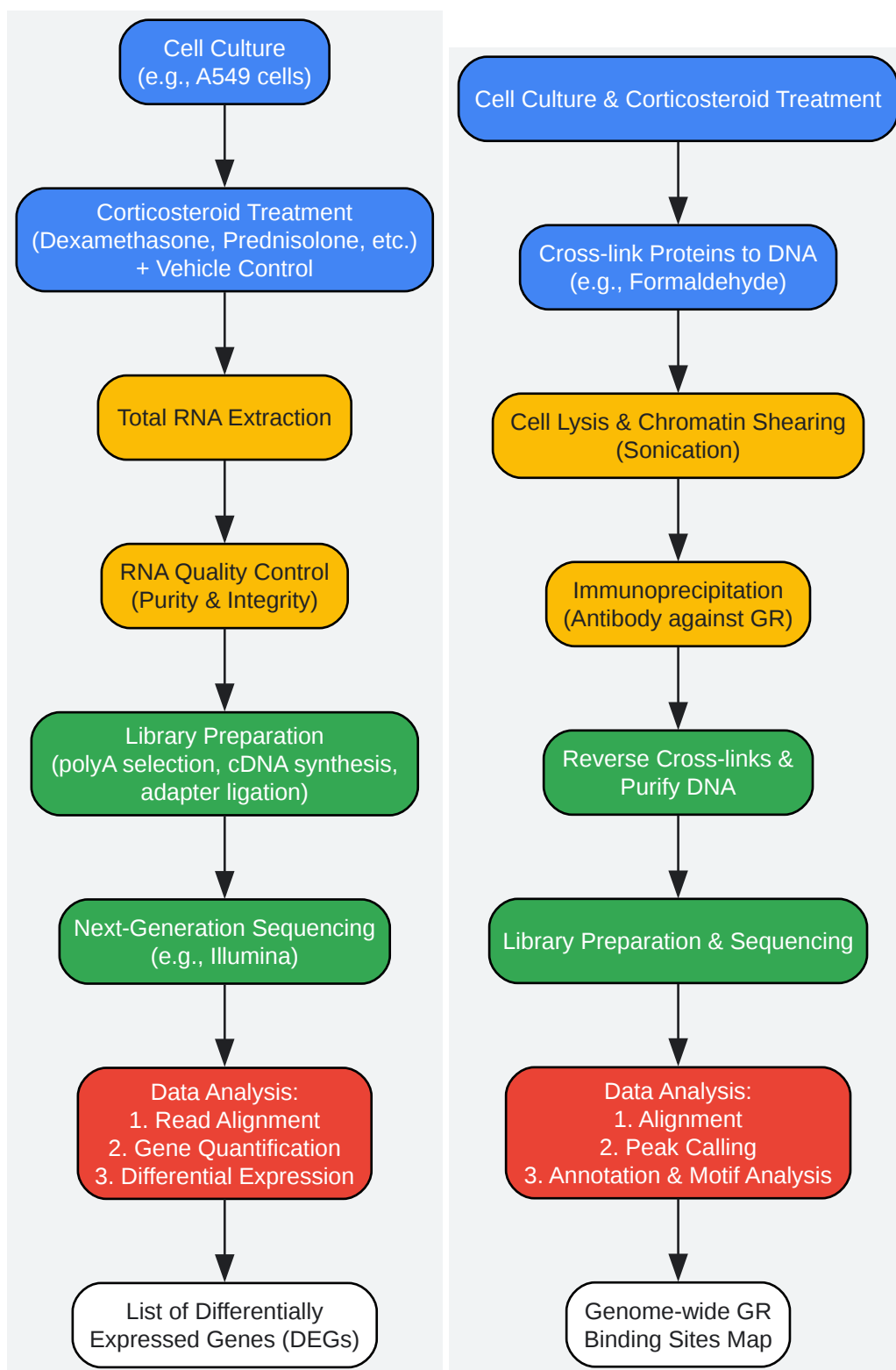
Introduction: The Glucocorticoid Signaling Pathway

Glucocorticoids (GCs) are a class of steroid hormones that are potent anti-inflammatory and immunosuppressive agents.[1] Their effects are primarily mediated by the glucocorticoid receptor (GR), a ligand-dependent transcription factor that regulates the expression of a wide array of genes.[2] Upon binding to a corticosteroid, the GR translocates from the cytoplasm to the nucleus.[3] In the nucleus, the GR-ligand complex can modulate gene expression through several mechanisms:

- **Direct Transactivation:** The GR dimer binds directly to specific DNA sequences known as Glucocorticoid Response Elements (GREs) in the promoter regions of target genes, typically upregulating the expression of anti-inflammatory proteins.[\[2\]](#)
- **Tethering/Transrepression:** The GR monomer interacts with other transcription factors, such as NF- κ B and AP-1, without directly binding to DNA. This interaction represses the expression of pro-inflammatory genes.[\[2\]](#)[\[3\]](#)
- **Direct Transrepression:** The GR dimer can also bind to negative GREs (nGREs) to suppress gene expression.

While different corticosteroids all act through the GR, their potency and the specific profile of gene expression they induce can vary, leading to different therapeutic and side-effect profiles. [\[4\]](#) Understanding these differences is crucial for developing more selective and effective therapies.





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